

# ATTO 700: A Technical Guide for Single-Molecule Detection

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## Compound of Interest

Compound Name: ATTO 700

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This guide provides an in-depth overview of the fluorescent dye **ATTO 700**, focusing on its application in single-molecule detection and super-resolution microscopy. **ATTO 700** is a versatile near-infrared (NIR) dye known for its high photostability, strong absorption, and good water solubility, making it an excellent candidate for demanding imaging applications.

## Core Photophysical Properties

**ATTO 700** exhibits a range of desirable characteristics for single-molecule studies. Its excitation and emission in the NIR region minimize photodamage and background autofluorescence from biological samples.<sup>[1]</sup> A key feature of ATTO dyes is their rigid molecular structure, which prevents cis-trans isomerization and contributes to consistent optical properties across different environments and temperatures.<sup>[2]</sup>

The following table summarizes the key quantitative data for **ATTO 700**:

| Property                                                 | Value                                                       | Reference    |
|----------------------------------------------------------|-------------------------------------------------------------|--------------|
| Maximum Excitation Wavelength ( $\lambda_{\text{ex}}$ )  | 700 nm                                                      | [3][4][5]    |
| Maximum Emission Wavelength ( $\lambda_{\text{em}}$ )    | 716-719 nm                                                  | [3][4][5]    |
| Molar Extinction Coefficient ( $\epsilon_{\text{max}}$ ) | $1.20\text{-}1.25 \times 10^5 \text{ M}^{-1}\text{cm}^{-1}$ | [1][3][4][5] |
| Fluorescence Quantum Yield ( $\Phi_f$ )                  | 0.25                                                        | [3][4][5][6] |
| Fluorescence Lifetime ( $\tau_{\text{fl}}$ )             | 1.6 ns                                                      | [4][5][7]    |
| Molecular Weight ( g/mol )                               | ~575-874 (depending on the derivative)                      | [3][4][5]    |

Note: The exact molecular weight depends on the specific reactive group attached to the dye (e.g., NHS ester, maleimide, etc.).

## Suitability for Single-Molecule Detection

**ATTO 700**'s properties make it particularly well-suited for a variety of single-molecule and super-resolution techniques:

- **High Photostability:** Essential for tracking single molecules over extended periods without significant photobleaching.[2][6][8]
- **Strong Absorption and High Quantum Yield:** These factors contribute to a bright fluorescent signal, which is crucial for detecting the faint emissions from single molecules.[5][6][8]
- **Near-Infrared Emission:** Reduces cellular autofluorescence and allows for deeper tissue penetration.[1]
- **Zwitterionic Nature:** **ATTO 700** is a zwitterionic dye that is electrically neutral after conjugation, which can minimize nonspecific interactions with other molecules.[4][6][8]

- **Minimal Triplet State Formation:** This characteristic is advantageous for single-molecule detection as it reduces blinking and increases the total number of photons that can be detected from a single molecule.[\[6\]](#)

These attributes have led to the successful use of **ATTO 700** in techniques such as Förster Resonance Energy Transfer (FRET), Stimulated Emission Depletion (STED) microscopy, and other super-resolution methods.[\[1\]](#)[\[9\]](#)[\[10\]](#)

## Experimental Protocols

Detailed methodologies for labeling biomolecules with **ATTO 700** are crucial for successful single-molecule experiments. The following are generalized protocols for using two of the most common reactive derivatives of **ATTO 700**.

### Labeling of Amine Groups with ATTO 700 NHS Ester

This protocol is suitable for labeling proteins and amine-modified oligonucleotides.[\[11\]](#)

Materials:

- **ATTO 700** NHS ester
- Protein or other amine-containing molecule in an amine-free buffer (e.g., PBS)
- Reaction buffer: 0.2 M sodium bicarbonate, pH 8.3-9.0[\[12\]](#)[\[13\]](#)
- Anhydrous, amine-free DMSO or DMF[\[12\]](#)
- Gel filtration column (e.g., Sephadex G-25) for purification[\[12\]](#)

Procedure:

- **Prepare Protein Solution:** Dissolve the protein in the reaction buffer at a concentration of 1-5 mg/mL.[\[12\]](#) Ensure the buffer is free of amine-containing substances like Tris.[\[12\]](#)
- **Prepare Dye Stock Solution:** Immediately before use, dissolve the **ATTO 700** NHS ester in a small amount of DMSO or DMF.[\[12\]](#)

- Labeling Reaction: Add a 2-3 fold molar excess of the reactive dye to the protein solution while gently stirring.[12] The optimal dye-to-protein ratio may need to be determined empirically, but a range of 2 to 10 is often recommended for antibodies.[11]
- Incubation: Allow the reaction to proceed for 1 hour at room temperature, protected from light.
- Purification: Separate the labeled protein from the unreacted dye using a gel filtration column pre-equilibrated with a suitable storage buffer (e.g., PBS).[12]

## Labeling of Thiol Groups with ATTO 700 Maleimide

This protocol is designed for labeling proteins with available cysteine residues or other thiol-containing molecules.[14]

Materials:

- **ATTO 700** maleimide
- Thiol-containing molecule in a degassed buffer at pH 7.0-7.5 (e.g., PBS, HEPES, Tris)[14][15]
- Anhydrous, amine-free DMSO or DMF
- Reducing agent (e.g., DTT or TCEP), if necessary, to reduce disulfide bonds[15]
- Gel filtration column for purification[15]

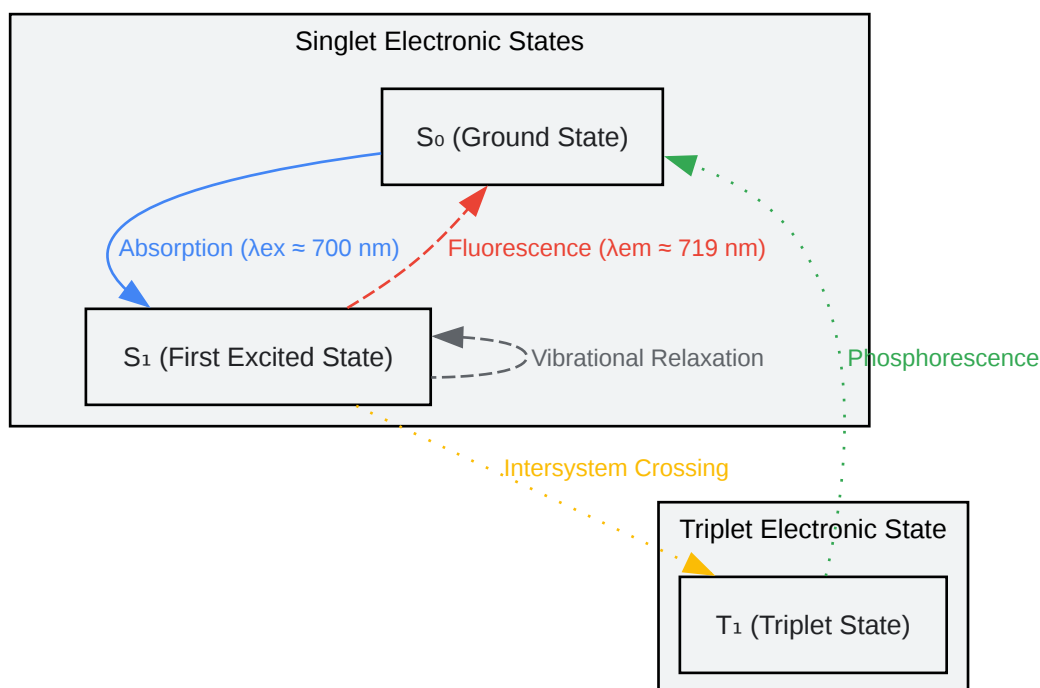
Procedure:

- Reduce Disulfide Bonds (if necessary): If the protein contains disulfide bonds, treat it with a 10-fold molar excess of a reducing agent like TCEP.[15] If DTT is used, it must be removed by dialysis before adding the dye.[15]
- Prepare Protein Solution: Dissolve the thiol-containing protein in a degassed buffer at a concentration of 50-100  $\mu\text{M}$ . [15]

- Prepare Dye Stock Solution: Freshly prepare a 10-20 mM stock solution of **ATTO 700** maleimide in DMSO.[15]
- Labeling Reaction: Add a 10-20 fold molar excess of the dye to the protein solution.[15]
- Incubation: Let the reaction proceed for 2 hours at room temperature or overnight at 4°C in the dark.[15]
- Purification: Purify the conjugate using a gel filtration column to remove unreacted dye.[15]

## Visualizations

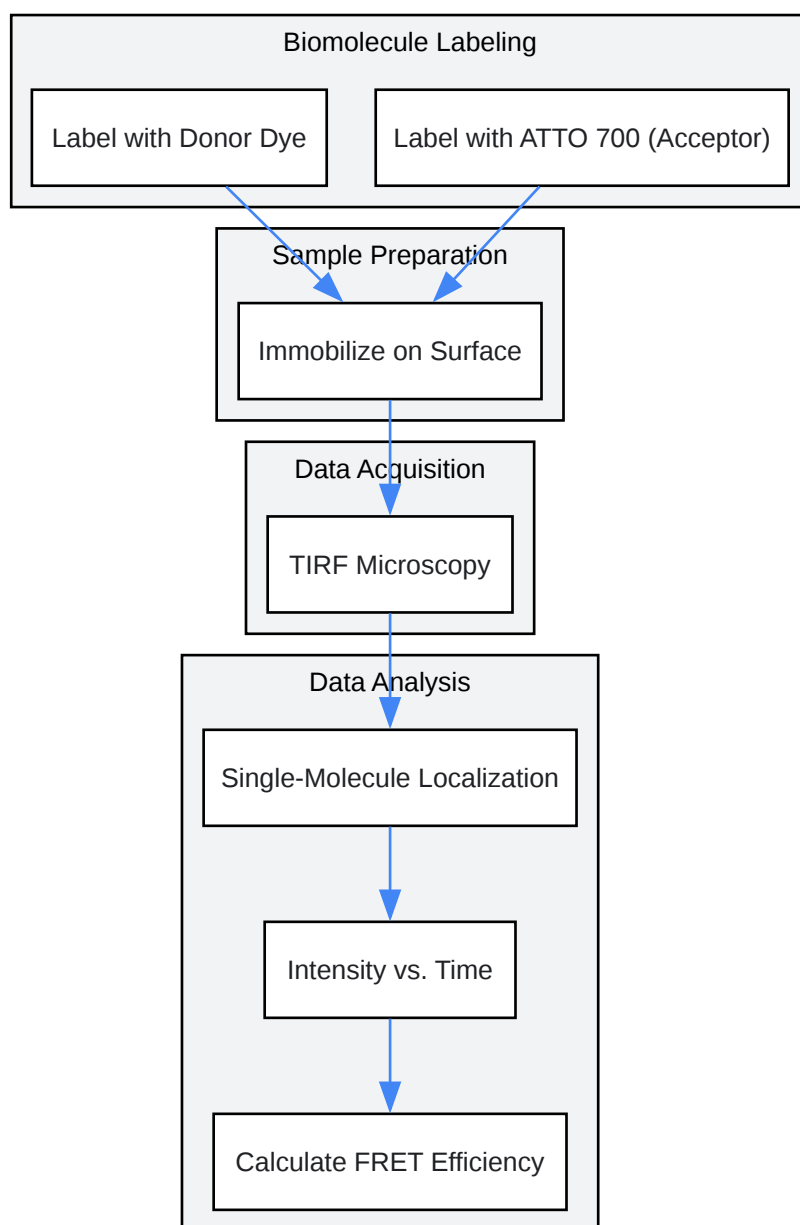
### Jablonski Diagram for ATTO 700 Fluorescence



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Caption: Jablonski diagram illustrating the electronic transitions of **ATTO 700**.

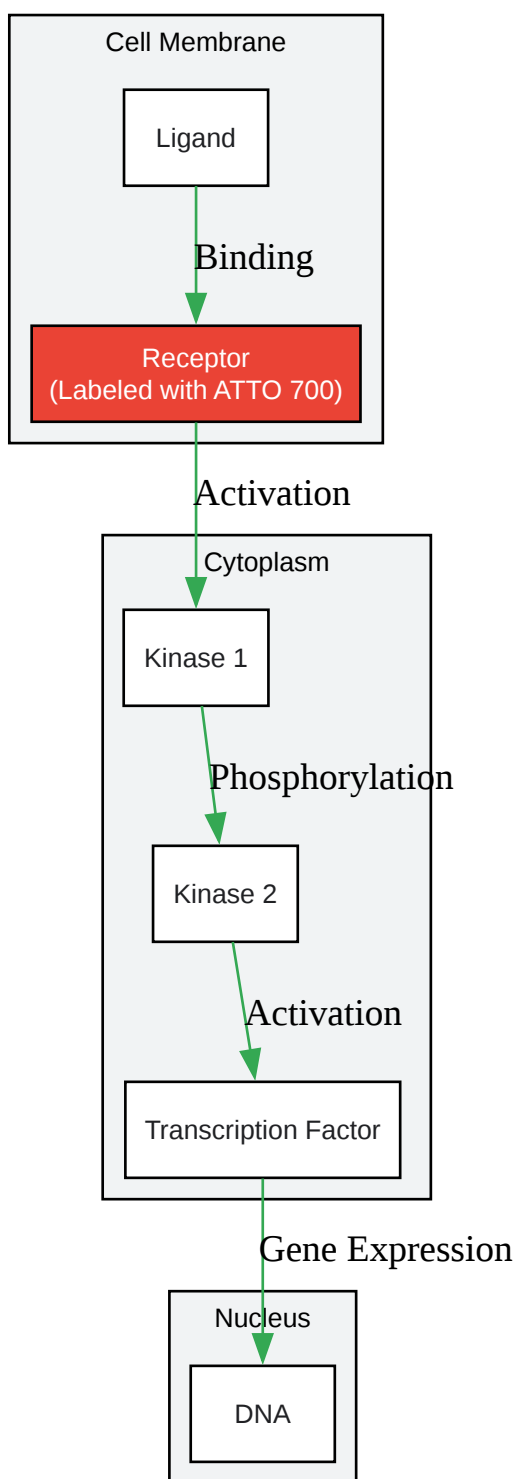
## General Workflow for Single-Molecule FRET



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Caption: A generalized workflow for a single-molecule FRET experiment using **ATTO 700**.

## Simplified Signaling Pathway Example



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Caption: Example of a signaling pathway where a receptor labeled with **ATTO 700** can be tracked.

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